

Essential Safety and Logistics for Handling Motival in a Research Setting

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Compound of Interest

Compound Name:	Motival
CAS No.:	66555-51-9
Cat. No.:	B1235944

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **Motival**.

This document provides critical safety and logistical information for the handling of **Motival**, a combination drug product containing Fluphenazine Hydrochloride and Nortriptyline Hydrochloride.^{[1][2]} Adherence to these procedures is essential to ensure the safety of all laboratory personnel and to maintain a secure research environment.

Personal Protective Equipment (PPE)

When handling **Motival**, which contains the potent active pharmaceutical ingredients (APIs) Fluphenazine and Nortriptyline, a comprehensive approach to personal protective equipment is mandatory. The following table summarizes the required PPE for various laboratory activities involving **Motival**.

Activity	Required Personal Protective Equipment
Weighing and Compounding	Double Nitrile Gloves, Disposable Gown (solid front, long sleeves, tight-fitting cuffs), Safety Goggles with Side Shields or Face Shield, N95 or higher Respirator
Handling Solutions	Nitrile Gloves, Lab Coat, Safety Glasses with Side Shields
Administering to Animals	Nitrile Gloves, Lab Coat, Safety Glasses with Side Shields
Cleaning and Decontamination	Double Nitrile Gloves, Disposable Gown, Safety Goggles or Face Shield, Appropriate Respiratory Protection based on spill assessment
Waste Disposal	Nitrile Gloves, Lab Coat

Note: Always inspect gloves for tears or punctures before and during use. Change gloves frequently, at least every hour, or immediately if contaminated.

Hazard Identification and Safety Data

Motival is a combination of a typical antipsychotic (Fluphenazine) and a tricyclic antidepressant (Nortriptyline).[1][2] Both components are considered hazardous drugs and require special handling.

Quantitative Safety Data Summary:

Parameter	Fluphenazine Hydrochloride	Nortriptyline Hydrochloride
CAS Number	146-56-5[3]	894-71-3
Molecular Formula	C ₂₂ H ₂₆ F ₃ N ₃ O ₃ · 2HCl	C ₁₉ H ₂₁ N · HCl
Molecular Weight	510.44 g/mol [4]	299.8 g/mol
Oral LD50 (Mouse)	220 mg/kg[3]	Not Available
Occupational Exposure Limit (OEL)	Not Established	0.02 mg/m ³ (12-hour TWA)[5]

Note: The absence of a specific Occupational Exposure Limit for Fluphenazine necessitates the adoption of stringent handling procedures to minimize any potential exposure.

Key Hazards:

- Toxicity: Both active ingredients are toxic if swallowed.[3]
- Reproductive Hazard: Fluphenazine may damage fertility or the unborn child.[3]
- Organ Toxicity: Fluphenazine may cause damage to organs through prolonged or repeated exposure.[6] Nortriptyline can cause liver toxicity.[7]
- Sensitization: Fluphenazine may cause skin and respiratory sensitization.[4][8]
- Photosensitivity: Fluphenazine can make skin more sensitive to sunlight.[9][10]

Operational Plan for Safe Handling

The following step-by-step procedures are designed to minimize exposure and ensure the safe handling of **Motival** in a laboratory setting.

A. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Motival** in a designated, clearly labeled, and secure area away from incompatible materials.

- Keep containers tightly closed in a dry, cool, and well-ventilated place.

B. Preparation and Handling:

- All handling of powdered **Motival** or concentrated solutions should be performed in a certified chemical fume hood or a biological safety cabinet to avoid inhalation of dust or aerosols.
- Wear the appropriate PPE as outlined in the table above.
- Use dedicated equipment (spatulas, glassware, etc.) for handling **Motival**. If not possible, thoroughly decontaminate equipment after use.
- Avoid creating dust when handling the powdered form.
- Wash hands thoroughly with soap and water after handling the material and before leaving the laboratory.

C. Spill Management:

- Small Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Cover the spill with absorbent material.
 - Carefully collect the absorbed material and place it in a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable decontaminating solution, followed by soap and water.
- Large Spills:
 - Evacuate the laboratory and alert the appropriate safety personnel immediately.
 - Restrict access to the area.

- Follow established emergency procedures for hazardous material spills.

Disposal Plan

All waste materials contaminated with **Motival** must be treated as hazardous waste.

A. Waste Segregation:

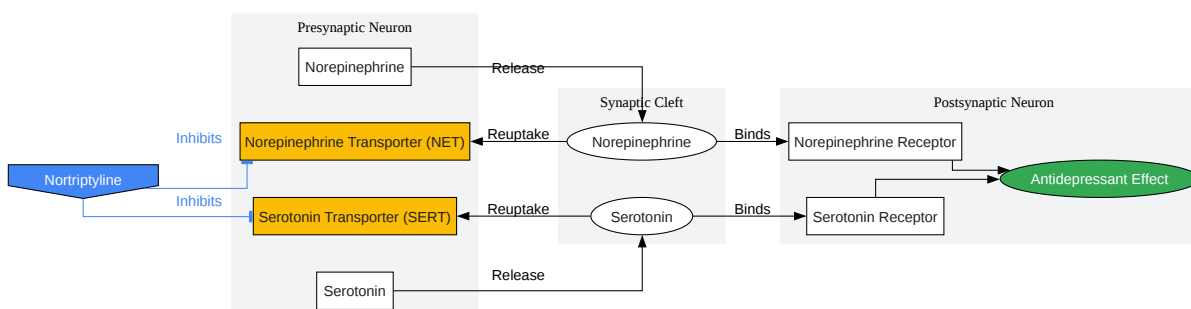
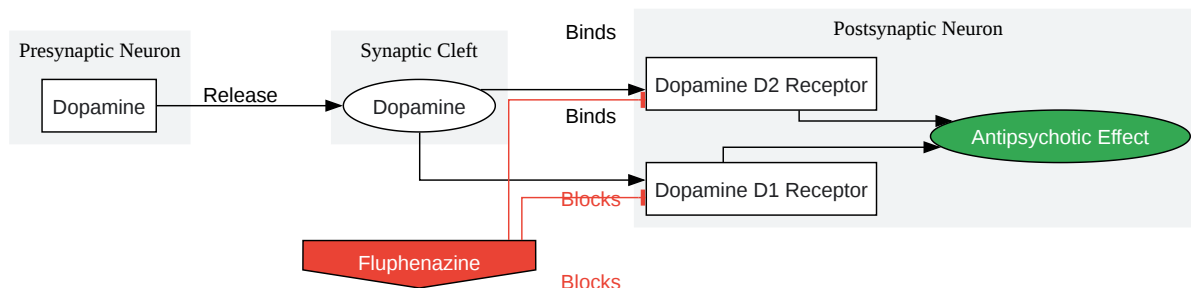
- Sharps: Needles, syringes, and other contaminated sharps should be placed in a designated, puncture-resistant sharps container labeled "Hazardous Chemical Waste."
- Solid Waste: Contaminated PPE (gloves, gowns), absorbent pads, and other solid materials should be collected in a clearly labeled, leak-proof container for hazardous waste.
- Liquid Waste: Unused solutions containing **Motival** should be collected in a designated, sealed, and labeled hazardous waste container.

B. Disposal Procedure:

- All hazardous waste containers must be securely sealed and properly labeled with the contents and associated hazards.
- Arrange for the disposal of hazardous waste through the institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not dispose of **Motival** or any contaminated materials in the regular trash or down the drain.

Mechanism of Action Signaling Pathways

To provide a deeper understanding of the biological effects of **Motival**, the following diagrams illustrate the signaling pathways of its active components.



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